

Operational Disposal Guide: 1-(2-(Dimethylamino)phenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-(Dimethylamino)phenyl)ethanone

CAS No.: 10336-55-7

Cat. No.: B084727

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Executive Summary & Chemical Identification

This guide outlines the critical disposal workflows for **1-(2-(Dimethylamino)phenyl)ethanone** (also known as 2'-Dimethylaminoacetophenone).

Crucial Distinction: Do not confuse this chemical with its more common para isomer (4'-Dimethylaminoacetophenone, CAS 2124-31-4). While they share chemical functionalities, their physical properties and specific hazard profiles differ. This guide specifically addresses the ortho-substituted isomer.

Physicochemical Waste Profile

| Parameter | Data | Operational Implication |
|-------------------|---|--|
| Chemical Name | 1-(2-(Dimethylamino)phenyl)ethanone | Primary identifier for waste tags. |
| CAS Number | 10336-55-7 | REQUIRED for waste manifests. |
| Molecular Formula | C ₁₀ H ₁₃ NO | Nitrogen content requires incineration with scrubbing (NO _x control). |
| Physical State | Liquid / Low-melting Solid | May require secondary containment if liquid state is achieved near room temp. |
| Flash Point | >93°C (Predicted) | Combustible. Class IIIB liquid. |
| GHS Hazards | H302 (Harmful if swallowed)H315 (Skin Irrit.)H319 (Eye Irrit.) ^[1] | Standard PPE (Nitrile gloves, goggles) required during waste transfer. |
| Reactivity | Basic (Amine group) | DO NOT MIX with strong acids or oxidizers. |

Waste Segregation Logic

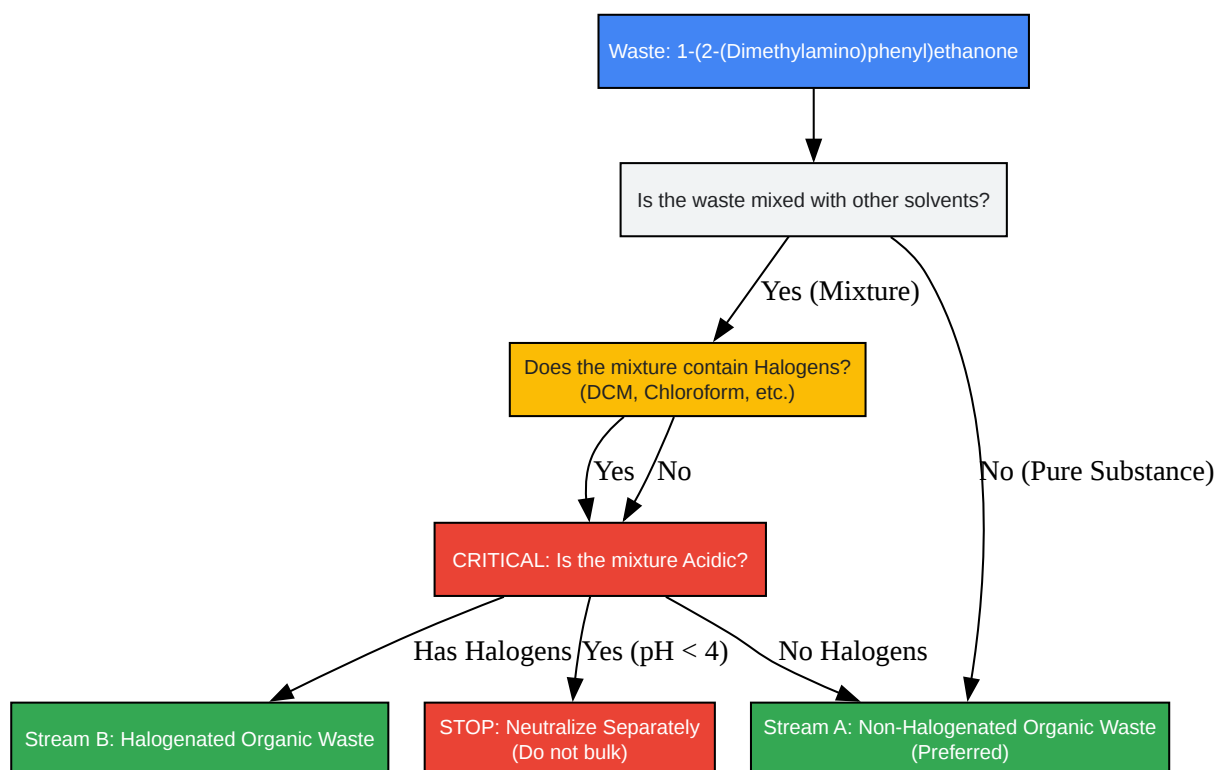
Proper segregation is not merely a regulatory requirement; it is a chemical necessity to prevent uncontrolled exothermic reactions in the waste stream.^[2]

The Chemistry of Segregation

- Amine Functionality:** The dimethylamino group is basic. Mixing this waste with acid waste streams (e.g., HCl, H₂SO₄) will result in an immediate exothermic neutralization reaction, potentially pressurizing the container.
- Ketone Functionality:** The acetyl group renders the molecule combustible. It must be isolated from strong oxidizers (e.g., Nitric Acid, Peroxides) to prevent fire hazards.

Decision Matrix: Waste Stream Selection

The following logic gate determines the correct disposal path for this specific chemical.



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Figure 1: Segregation logic ensuring chemical compatibility and regulatory compliance.

Step-by-Step Disposal Protocol

Phase 1: Preparation & Packaging

Objective: Secure the chemical for transport and minimize exposure.

- Container Selection: Use High-Density Polyethylene (HDPE) or Amber Glass containers. Avoid metal cans if the waste has any potential moisture content, as amines can be

corrosive to certain alloys over time.

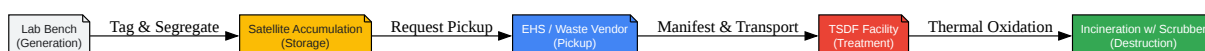
- Bulking (Optional): If mixing with other compatible solvents (e.g., Acetone, Methanol, Ethyl Acetate):
 - Verify pH: Ensure the receiving solvent container is neutral or basic (pH 7-10).
 - Grounding: If the waste is in a flammable solvent mixture (Flash point < 60°C), ground the container to prevent static discharge during transfer.
- Labeling:
 - Apply a hazardous waste tag immediately upon the first drop of waste entering the container.
 - Constituents: List "**1-(2-(Dimethylamino)phenyl)ethanone**" explicitly. Do not use vague terms like "Organic Waste."
 - Hazard Checkboxes: Mark "Toxic" and "Irritant."

Phase 2: Storage (Satellite Accumulation Area)

- Location: Store in a designated Satellite Accumulation Area (SAA) at or near the point of generation.
- Secondary Containment: Place the waste container inside a secondary tray (polypropylene) capable of holding 110% of the container's volume.
- Cap Management: Keep the container closed at all times except when adding waste. Funnels must be removed or latch-closed immediately after use.

Phase 3: Final Disposal (Cradle-to-Grave)

The ultimate fate of this molecule is high-temperature incineration.



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Figure 2: The lifecycle of the chemical waste from generation to destruction.

Why Incineration? Biological treatment is generally unsuitable for aromatic amines due to potential toxicity to the microbial biomass. Landfill is prohibited for liquid organic wastes under RCRA (Resource Conservation and Recovery Act). High-temperature incineration ensures the complete breakdown of the aromatic ring and the dimethylamino group, while scrubbers capture the resulting nitrogen oxides (NO_x).

Emergency Contingencies (Spill Management)

In the event of a spill of **1-(2-(Dimethylamino)phenyl)ethanone**:

- Evacuate & Ventilate: The chemical causes respiratory irritation (H335).[1] Clear the immediate area and increase ventilation.[3][4]
- PPE: Don Nitrile gloves, lab coat, and safety goggles. If the spill is large (>100mL) or heated, use a half-mask respirator with organic vapor cartridges.
- Containment:
 - Do NOT use paper towels (combustible).
 - Use an inert absorbent: Vermiculite, Sand, or commercial Spill Pillows.
- Cleanup:
 - Scoop absorbed material into a wide-mouth HDPE jar.
 - Label as "Hazardous Waste: Spill Debris (Contains **1-(2-(Dimethylamino)phenyl)ethanone**)."
 - Wash the surface with a mild soap solution; do not use bleach (oxidizer incompatibility).

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